

# 2-Bromo-4-iodophenol molecular weight and formula

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## Compound of Interest

Compound Name: 2-Bromo-4-iodophenol

Cat. No.: B155161

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## Technical Data Sheet: 2-Bromo-4-iodophenol

### Introduction

This document provides a concise technical overview of the physicochemical properties of **2-Bromo-4-iodophenol**, a halogenated phenol derivative. The information presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. **2-Bromo-4-iodophenol** serves as a reactant in the synthesis of various organic compounds, including tetracyclic chromeno-indoles[1][2].

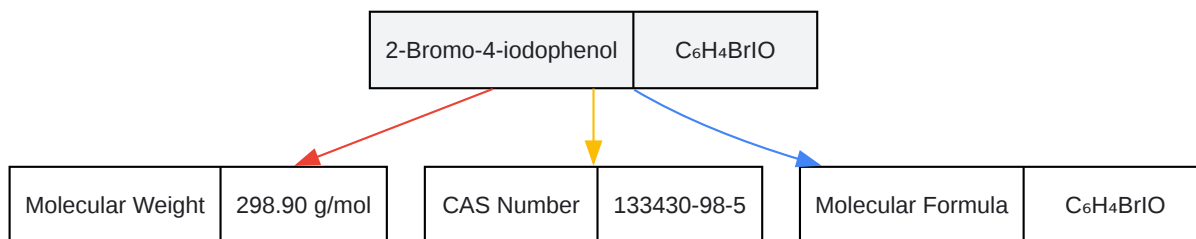
## Physicochemical Properties

The fundamental molecular and physical properties of **2-Bromo-4-iodophenol** are summarized in the table below. This data is critical for its application in experimental research and synthetic processes.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrIO[3][4][5]
Molecular Weight	298.90 g/mol [3][5]
Exact Mass	297.849023 g/mol [3][4]
CAS Number	133430-98-5[1][3][5][6]
IUPAC Name	2-bromo-4-iodophenol[3]
Melting Point	51 °C[2][6]
Boiling Point	280.0 ± 30.0 °C at 760 mmHg[2][6]
Density	~2.4 g/cm <sup>3</sup> [2][6]

## Structural and Relational Overview

The following diagram illustrates the key identifiers and properties associated with **2-Bromo-4-iodophenol**.



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